

# CHEMS vs CHOL liposome stabilization efficacy

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## Compound Focus: Cholesteryl hemisuccinate

CAS No.: 1510-21-0

Cat. No.: S571137

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## Experimental Insights and Protocols

To guide your experimental design, here is a summary of key methodologies and findings from the literature.

Aspect	Experimental Summary	Key Findings
<b>Formulation &amp; Characterization</b> [1]	CHEMS and cationic CHOL derivatives formulated with HEPC. Liposomes characterized for size, zeta potential, encapsulation efficiency, drug release, and cell uptake.	Both charged cholesterol derivatives yielded liposomes with similar size and encapsulation efficiency to neutral CHOL liposomes. Charged liposomes showed <b>significantly higher cellular uptake</b> and in vivo anti-tumor effect (70% vs 45% inhibition) than neutral counterparts [1].
<b>pH-Sensitive Release (CHEMS)</b> [1]	CHEMS-based liposomes evaluated for stability and drug release profile.	Liposomes demonstrated a <b>prolonged retention release profile</b> at physiological pH, with accelerated release under acidic conditions, confirming pH-responsive behavior [1].
<b>Stability in Serum (CHOL)</b> [2]	Standard stability protocols for liposomes, including monitoring size, leakage, and aggregation in biological fluids.	CHOL is critical for reducing membrane permeability and improving stability in serum. However, it can be extracted by biomembranes and lipoproteins over time,

Aspect	Experimental Summary	Key Findings
		leading to gradual destabilization and drug leakage [2].

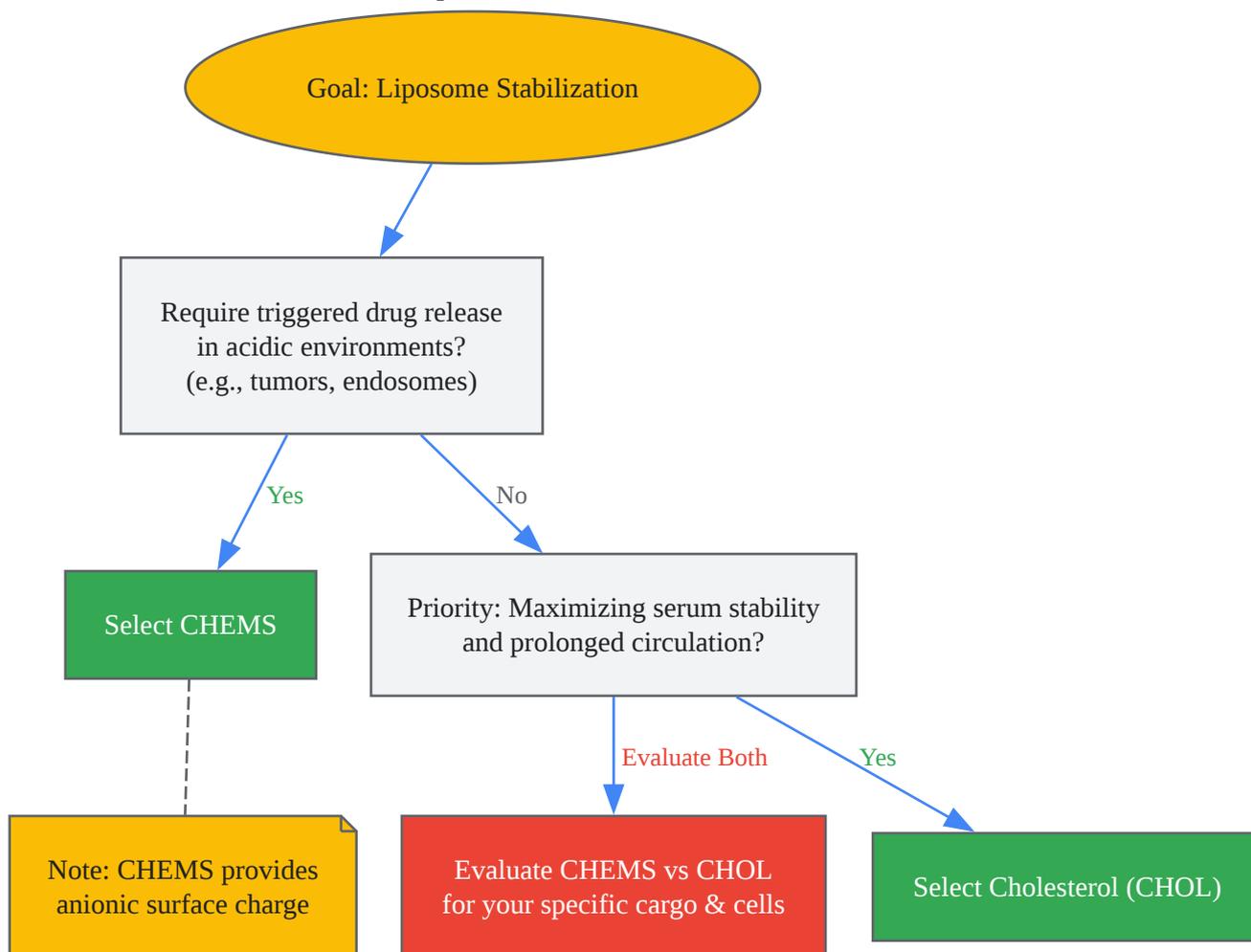
## Formulation Guidelines and Recent Advances

When planning your formulation, consider these practical aspects and a recent innovation.

- **CHOL Formulation:** CHOL is typically used at molar ratios ranging from 30% to 50% relative to phospholipids to achieve optimal membrane condensation without causing phase separation [3] [4].
- **CHEMS Formulation:** CHEMS can be used as a primary lipid component to form stable, pH-sensitive liposomes without additional cholesterol [1]. It is also used in combination with other lipids to fine-tune the pH-sensitivity and stability.
- **A Novel Alternative:** A 2024 study introduced a **Cholesterol-modified sphingomyelin (SM-Chol)** where cholesterol is covalently linked to the phospholipid [5]. This design aims to prevent cholesterol extraction during in vivo circulation, significantly improving retention and stability compared to conventional CHOL-stabilized liposomes [5].

The following diagram illustrates the core decision-making process for choosing between these stabilizers.

## Liposome Stabilizer Selection Guide



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## References

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**Address:** Ontario, CA 91761, United States

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